

Application Note: Quantification of Ethofumesate-2-keto in Soil Samples

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Compound of Interest

Compound Name: *Ethofumesate-2-keto*

Cat. No.: *B1194127*

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Abstract

This application note provides a detailed protocol for the quantitative analysis of **Ethofumesate-2-keto**, a primary metabolite of the herbicide ethofumesate, in soil samples. The methodology outlined herein utilizes liquid chromatography-tandem mass spectrometry (LC-MS/MS) for sensitive and selective detection. This document is intended for researchers, environmental scientists, and analytical chemists involved in pesticide residue analysis and environmental monitoring. The protocol covers soil sample collection, preparation, extraction, cleanup, and instrumental analysis, along with data presentation and quality control parameters.

Introduction

Ethofumesate is a selective systemic herbicide used for the control of grasses and broad-leaved weeds in various crops.^{[1][2]} In the soil, ethofumesate undergoes degradation, with **Ethofumesate-2-keto** being one of its major transformation products, particularly in dry soil conditions.^{[3][4]} Monitoring the concentration of **Ethofumesate-2-keto** is crucial for understanding the environmental fate of ethofumesate and assessing potential ecological impacts. This application note details a robust and validated method for the quantification of **Ethofumesate-2-keto** in various soil matrices.

Experimental Protocol

Materials and Reagents

- Analytical Standard: **Ethofumesate-2-keto** (PESTANAL®, analytical standard)[5]
- Solvents: Acetonitrile, Methanol, Water (all HPLC or LC-MS grade), Acetone (AR grade)[2]
- Reagents: Formic acid, Anhydrous sodium sulfate
- Solid Phase Extraction (SPE): Silica SPE cartridges[6] or other suitable SPE cartridges for pesticide residue cleanup.

Sample Collection and Preparation

- Collect soil samples from the desired depth (e.g., 0-20 cm) using a soil auger.[2]
- Air-dry the soil samples in the shade, then powder and sieve them through a 2 mm sieve to ensure homogeneity.[2]
- Store the prepared soil samples in labeled polyethylene bags at 4°C until extraction.

Extraction Procedure

- Weigh 20 g of the prepared soil sample into a 250 mL Erlenmeyer flask.
- Add 75 mL of an acetone:methanol (5:1 v/v) solvent mixture to the flask.[2]
- Shake the flask on an orbital shaker for 30 minutes.[2]
- Allow the soil to settle and decant the supernatant.
- Repeat the extraction process two more times with fresh solvent mixture.
- Combine the extracts and concentrate them to near dryness using a rotary evaporator at 40°C.
- Redissolve the residue in a suitable solvent for cleanup.

Cleanup Procedure (Solid Phase Extraction - SPE)

- Condition a silica SPE cartridge with an appropriate non-polar solvent (e.g., hexane).

- Load the redissolved extract onto the SPE cartridge.
- Wash the cartridge with a non-polar solvent to remove interferences.
- Elute the target analyte, **Ethofumesate-2-keto**, with a more polar solvent or solvent mixture.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of mobile phase for LC-MS/MS analysis.

Instrumental Analysis (LC-MS/MS)

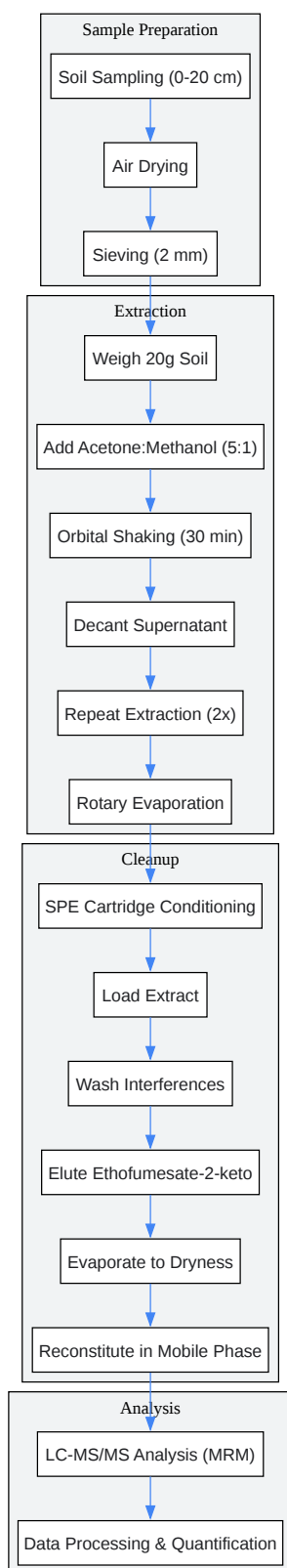
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- LC Column: A C18 reversed-phase column is commonly used.[6]
- Mobile Phase: A gradient of methanol and water, both containing a small percentage of formic acid (e.g., 0.1%), is a typical mobile phase for such analyses.[6]
- Injection Volume: 5-10 µL
- MS/MS Detection: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for selective and sensitive quantification. Specific precursor and product ion transitions for **Ethofumesate-2-keto** need to be determined by infusing a standard solution.

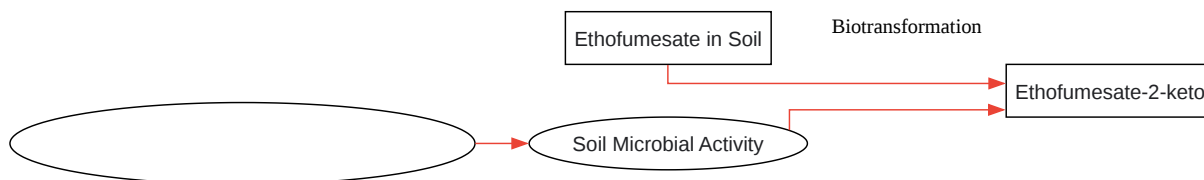
Quantitative Data

The following table summarizes typical method performance parameters for the analysis of ethofumesate and its metabolites in soil. These values are indicative and may vary depending on the specific instrumentation, soil matrix, and laboratory conditions.

Parameter	Value	Reference
Limit of Detection (LOD)	0.0005 mg/kg	[7] [8]
Limit of Quantification (LOQ)	0.001 mg/kg - 0.02 µg/g	[1] [6]
Recovery	75.58 - 94%	[1] [2]
Relative Standard Deviation (RSD)	<6%	[7] [8]

Experimental Workflow





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